

Application Notes and Protocols for 6-Butyl-2-mercaptobenzothiazole and Related Compounds

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Compound of Interest

Compound Name: 2(3H)-Benzothiazolethione,6-butyl-(9CI)

Cat. No.: B145716

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Scope: This document provides a standard operating procedure (SOP) for the safe handling and disposal of 2-mercaptobenzothiazole (MBT) and its derivatives, such as 6-butyl-2-mercaptobenzothiazole. The information herein is primarily based on the safety data for 2-mercaptobenzothiazole (CAS No. 149-30-4), as specific comprehensive data for the 6-butyl derivative is not readily available. The procedures outlined are applicable to researchers, scientists, and drug development professionals working with these compounds.

Hazard Identification and Safety Precautions

2-Mercaptobenzothiazole is classified as a hazardous substance. It may cause an allergic skin reaction and is very toxic to aquatic life with long-lasting effects[1][2]. The International Agency for Research on Cancer (IARC) has classified it as probably carcinogenic to humans (Group 2A)[3]. In case of exposure, immediate medical attention is required[1]. All handling of this chemical should be performed in a well-ventilated area, preferably within a chemical fume hood, to minimize inhalation exposure[1][4].

Hazard Statements:

- May cause an allergic skin reaction.[2][3]
- Very toxic to aquatic life with long-lasting effects.[1][2]
- Suspected of causing cancer.[1]

Precautionary Statements:

- Avoid breathing dust, fume, gas, mist, vapors, or spray.[2]
- Wear protective gloves, protective clothing, eye protection, and face protection.[1][5]
- Avoid release to the environment.[1][2]
- If on skin, wash with plenty of soap and water.[3][5]
- If skin irritation or rash occurs, get medical advice/attention.[2][3]
- Dispose of contents/container in accordance with local, regional, national, and international regulations.[2]

Data Presentation

Table 1: Physical and Chemical Properties of 2-Mercaptobenzothiazole

| Property | Value | Source |
|------------------|---|--------|
| Chemical Formula | C7H5NS2 | [6][7] |
| Molecular Weight | 167.24 g/mol | [6][7] |
| Appearance | White to light yellow solid/powder | [6][8] |
| Melting Point | 177–181 °C (351–358 °F; 450–454 K) | [6][7] |
| Solubility | Insoluble in water and gasoline.[6][8] Soluble in ethyl acetone, acetone, and dilute solutions of sodium hydroxide and sodium carbonate.[6] | [6][8] |
| log Pow | 2.5 | [1] |
| Flash Point | Approx. 252 °C | [3] |

Table 2: Toxicological Data for 2-Mercaptobenzothiazole

| Endpoint | Species | Value | Source |
|--------------------|---------|--|--------|
| LD50 Oral | Mouse | > 960 mg/kg | [7] |
| LD50 Dermal | Rabbit | > 7,940 mg/kg | [3] |
| Skin Sensitization | Human | May cause allergic skin reaction | [2][4] |
| Carcinogenicity | IARC | Group 2A (Probably carcinogenic to humans) | [3] |

Table 3: Ecotoxicity Data for 2-Mercaptobenzothiazole

| Endpoint | Species | Value | Source |
|-------------------|---|-----------|--------|
| LC50 (96h static) | Fathead minnow (Pimephales promelas) | 11 mg/L | [1] |
| LC50 (96h static) | Rainbow trout (Oncorhynchus mykiss) | 0.42 mg/L | [1] |
| EC50 (48h) | Water flea (Daphnia magna) | 4.1 mg/L | [1] |
| EC50 (96h) | Green algae (Pseudokirchneriella subcapitata) | 0.25 mg/L | [1] |

Experimental Protocols

Handling Protocol

- Engineering Controls: All work involving solid 6-butyl-2-mercaptobenzothiazole or solutions containing it must be conducted in a certified chemical fume hood to prevent inhalation of dust or vapors.[1]

- Personal Protective Equipment (PPE):
 - Eye Protection: Wear chemical safety goggles as described by OSHA's eye and face protection regulations in 29 CFR 1910.133 or European Standard EN166.[1]
 - Hand Protection: Wear appropriate chemical-resistant gloves (e.g., nitrile) to prevent skin exposure.[1][2] Be aware that derivatives of this compound have been reported as allergens in protective gloves.[7]
 - Body Protection: Wear a lab coat and, if necessary, additional protective clothing to prevent skin contact.[1]
- Safe Handling Practices:
 - Avoid generating dust.[3]
 - Wash hands thoroughly after handling.[5]
 - Do not eat, drink, or smoke in the laboratory.[5]
 - Ensure all containers are properly labeled.

Storage Protocol

- Container: Store in a tightly closed container.[1]
- Conditions: Keep in a dry, cool, and well-ventilated place.[1][4]
- Incompatible Materials: Store away from strong oxidizing agents.[1]
- Inventory: Maintain an accurate inventory of the chemical, including the date received and the date opened.[9]

Spill Cleanup Protocol

- Isolation: Immediately isolate the spill area and ensure adequate ventilation.[3] Remove all sources of ignition.[3][4]
- PPE: Wear the appropriate personal protective equipment as described in section 3.1.

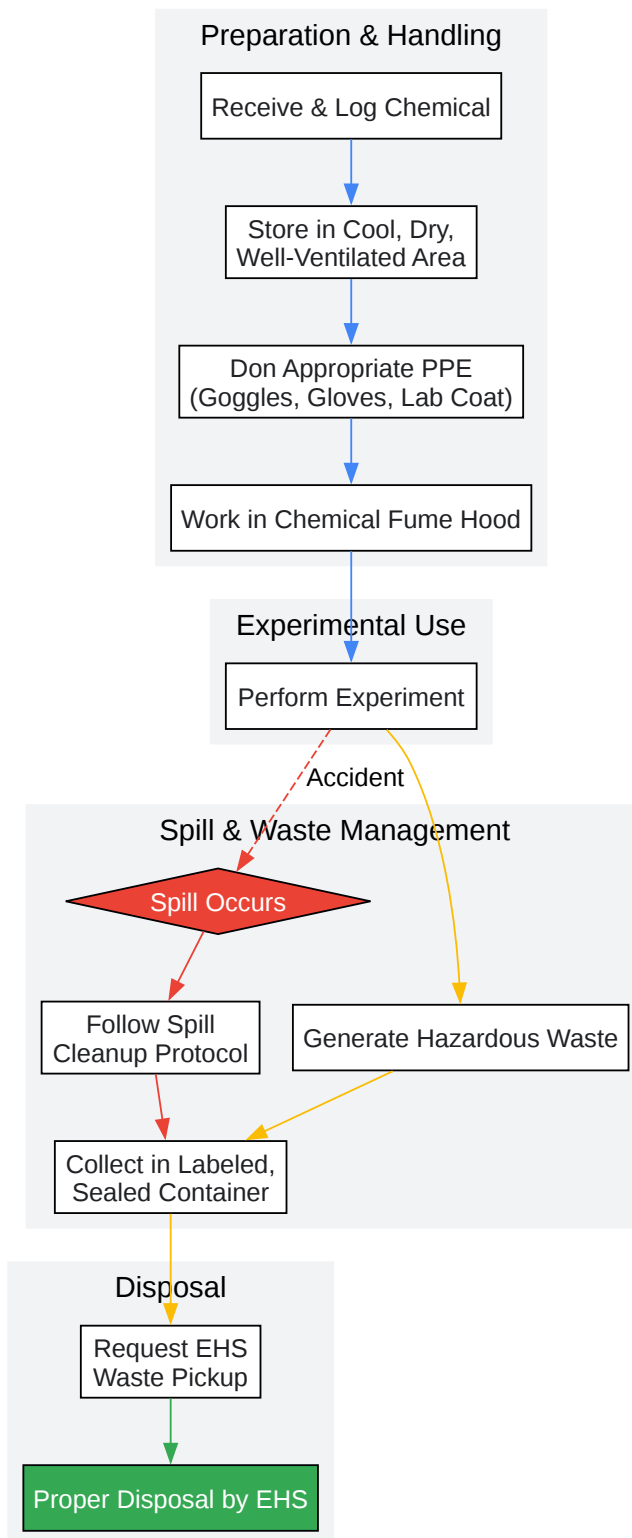
- Containment: Prevent the spilled material from entering drains, sewers, or waterways.[\[1\]](#)[\[4\]](#)
- Cleanup:
 - For solid spills, carefully sweep or vacuum up the material without creating dust.[\[3\]](#)
 - Place the spilled material into a suitable, labeled, and closed container for disposal.[\[3\]](#)
 - Clean the spill area thoroughly with soap and water.
- Reporting: Report any significant spills to the appropriate environmental health and safety department.[\[1\]](#)

Disposal Protocol

- Waste Classification: This material must be disposed of as hazardous waste.[\[4\]](#) Chemical waste generators must determine if a discarded chemical is classified as a hazardous waste and consult local, regional, and national regulations for complete and accurate classification.[\[1\]](#)
- Waste Container:
 - Collect waste in a designated, compatible, and leak-proof container.
 - The container must be clearly labeled as "Hazardous Waste" and include the chemical name (6-Butyl-2-mercaptobenzothiazole), concentration, and associated hazards.[\[10\]](#)
- Segregation: Do not mix this waste with other waste streams unless explicitly permitted. Store waste compatibly according to hazard groups.[\[10\]](#)
- Disposal Request: Contact your institution's Environmental Health and Safety (EHS) office to arrange for pickup and disposal.[\[10\]](#) Do not dispose of this chemical down the drain or in the regular trash.[\[1\]](#)

Visualization

Standard Operating Procedure Workflow for 6-Butyl-2-mercaptobenzothiazole



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Caption: Workflow for handling and disposal of 6-butyl-2-mercaptobenzothiazole.

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